

An In-depth Technical Guide to the Discovery and Sourcing of Docosyl Isooctanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Docosyl isooctanoate

Cat. No.: B15177234

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October 26, 2025

Abstract

Docosyl isooctanoate (CAS No. 84896-43-5) is an ester of significant interest for various applications, including cosmetics, pharmaceuticals, and industrial lubricants, owing to its predicted emollient and lubricating properties. This technical guide provides a comprehensive overview of **Docosyl isooctanoate**, from its constituent molecules to its synthesis, predicted properties, and potential sourcing channels. Given the limited publicly available data on this specific ester, this document synthesizes information from related compounds and established chemical principles to serve as a foundational resource for researchers and developers.

Introduction

Docosyl isooctanoate is an ester formed from the reaction of docosanol (a 22-carbon saturated fatty alcohol) and isooctanoic acid (a branched-chain C8 carboxylic acid). Its long carbon chain, contributed by docosanol, suggests properties such as high viscosity, low volatility, and a waxy texture, making it a candidate for use as a thickener, emollient, and lubricant. The branched nature of the isooctanoate moiety can influence its melting point and solubility in organic solvents. This guide will elaborate on the synthesis, predicted characteristics, and potential applications of this compound.

Chemical and Physical Properties

While extensive experimental data for **Docosyl isooctanoate** is not readily available, its properties can be predicted based on the known characteristics of its constituent molecules and similar long-chain esters.

Properties of Constituent Molecules

Property	Docosanol (Behenyl Alcohol)	Isooctanoic Acid
CAS Number	661-19-8[1]	25103-52-0[2][3]
Molecular Formula	C ₂₂ H ₄₆ O[1]	C ₈ H ₁₆ O ₂ [4]
Molecular Weight	326.60 g/mol [1]	144.21 g/mol [4]
Appearance	White, waxy solid[5]	Colorless to pale yellow liquid[2]
Melting Point	70 °C[1]	Not specified
Boiling Point	180 °C at 29 Pa[1]	~228 °C (estimate)[4]
Solubility	Insoluble in water; soluble in organic solvents[5]	Sparingly soluble in water; soluble in organic solvents[2]

Predicted Properties of Docosyl Isooctanoate

Property	Predicted Value/Characteristic
CAS Number	84896-43-5[6][7]
Molecular Formula	C30H60O2[6][7]
Molecular Weight	452.80 g/mol [7]
Appearance	Waxy solid at room temperature
Melting Point	Estimated to be in the range of 40-60 °C
Boiling Point	> 300 °C at atmospheric pressure
Solubility	Insoluble in water; soluble in nonpolar organic solvents
Density	< 1 g/cm ³

Synthesis of Docosyl Isooctanoate

The most common and industrially scalable method for synthesizing esters like **Docosyl isooctanoate** is through Fischer esterification. This reaction involves the acid-catalyzed reaction between a carboxylic acid (isooctanoic acid) and an alcohol (docosanol).

Proposed Experimental Protocol: Fischer Esterification

Materials:

- Docosanol (1 equivalent)
- Isooctanoic acid (1.2 equivalents)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.02 equivalents)
- Toluene (as solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)

- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add docosanol, isooctanoic acid, and toluene.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst and remove excess isooctanoic acid), water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **Docosyl isooctanoate**.
- The crude product can be further purified by column chromatography or recrystallization.



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- 1. 1-Docosanol - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. Isooctanoic acid CAS#: 25103-52-0 [m.chemicalbook.com]
- 4. Isooctanoic acid | 25103-52-0 [chemicalbook.com]

- 5. 1-DOCOSANOL - Ataman Kimya [atamanchemicals.com]
- 6. $\text{C}_{18}\text{H}_{36}\text{O}_2$ [buysellchem.com]
- 7. chembk.com [chembk.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Discovery and Sourcing of Docosyl Isooctanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177234#discovery-and-sourcing-of-docosyl-isooctanoate]

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